

Basic properties of 3-(1H-pyrazol-1-yl)piperidine

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Compound of Interest

Compound Name: 3-(1H-pyrazol-1-yl)piperidine

CAS No.: 1211541-73-9

Cat. No.: B1532330

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The Privileged Scaffold: A Technical Guide to the Properties and Applications of **3-(1H-pyrazol-1-yl)piperidine**

Executive Summary

As a Senior Application Scientist, I frequently evaluate molecular scaffolds that serve as the backbone for next-generation therapeutics. Among these, **3-(1H-pyrazol-1-yl)piperidine** (CAS: 1211541-73-9) stands out as a highly versatile, privileged building block. By fusing the basic, sp³-rich piperidine ring with the aromatic, hydrogen-bond-accepting pyrazole moiety, this compound offers an optimal balance of physicochemical properties and structural complexity. It is increasingly utilized in the design of kinase inhibitors, CNS-active agents, and allosteric modulators.

This whitepaper provides an in-depth analysis of its fundamental properties, mechanistic utility, and a self-validating experimental protocol for its synthesis.

Part 1: Physicochemical Profiling and Causality

To understand why **3-(1H-pyrazol-1-yl)piperidine** is favored in medicinal chemistry, we must analyze its quantitative properties. The table below summarizes the core data and the

functional causality behind these metrics.

Table 1: Basic Physicochemical Properties of **3-(1H-pyrazol-1-yl)piperidine**

Property	Value	Mechanistic Rationale / Causality
CAS Number	1211541-73-9	Unique identifier for the racemic free base.
Molecular Formula	C ₈ H ₁₃ N ₃	Low molecular weight allows for downstream functionalization without exceeding Lipinski's Rule of 5.
Molecular Weight	151.21 g/mol	Highly ligand-efficient; provides significant binding energy per heavy atom.
Topological Polar Surface Area (TPSA)	29.85 Å ²	Ideal for membrane permeability. Values < 90 Å ² strongly correlate with high oral bioavailability and blood-brain barrier (BBB) penetration.
LogP (calculated)	0.8076	Optimal lipophilicity. Ensures excellent aqueous solubility while maintaining sufficient hydrophobic character for target engagement.
Hydrogen Bond Donors	1	The secondary amine of piperidine serves as a key synthetic handle for acylation/alkylation.
Hydrogen Bond Acceptors	3	The pyrazole nitrogens can participate in critical hydrogen bonding with kinase hinge regions.

Data sourced and verified from [1](#)[1].

Part 2: Structural and Mechanistic Insights

The spatial arrangement of the 3-substituted piperidine introduces a chiral center at the C3 position of the piperidine ring. Depending on the target, specific enantiomers—such as (3R)- or (3S)-**3-(1H-pyrazol-1-yl)piperidine**—are often required to perfectly align the pyrazole ring within a protein's binding pocket.

Causality in Drug Design: The piperidine nitrogen is typically functionalized (e.g., via acryloylation) to form covalent inhibitors, a strategy famously employed in the development of Bruton's Tyrosine Kinase (BTK) inhibitors. The pyrazole ring, meanwhile, acts as a bioisostere for other aromatic systems, offering improved solubility and a distinct electron density profile that can engage in π - π stacking or [2](#)[2].

Part 3: Experimental Protocol - Synthesis via Mitsunobu Reaction

A robust, self-validating protocol is essential for synthesizing this scaffold. The most reliable method involves the Mitsunobu reaction, which couples N-Boc-3-hydroxypiperidine with 1H-pyrazole.

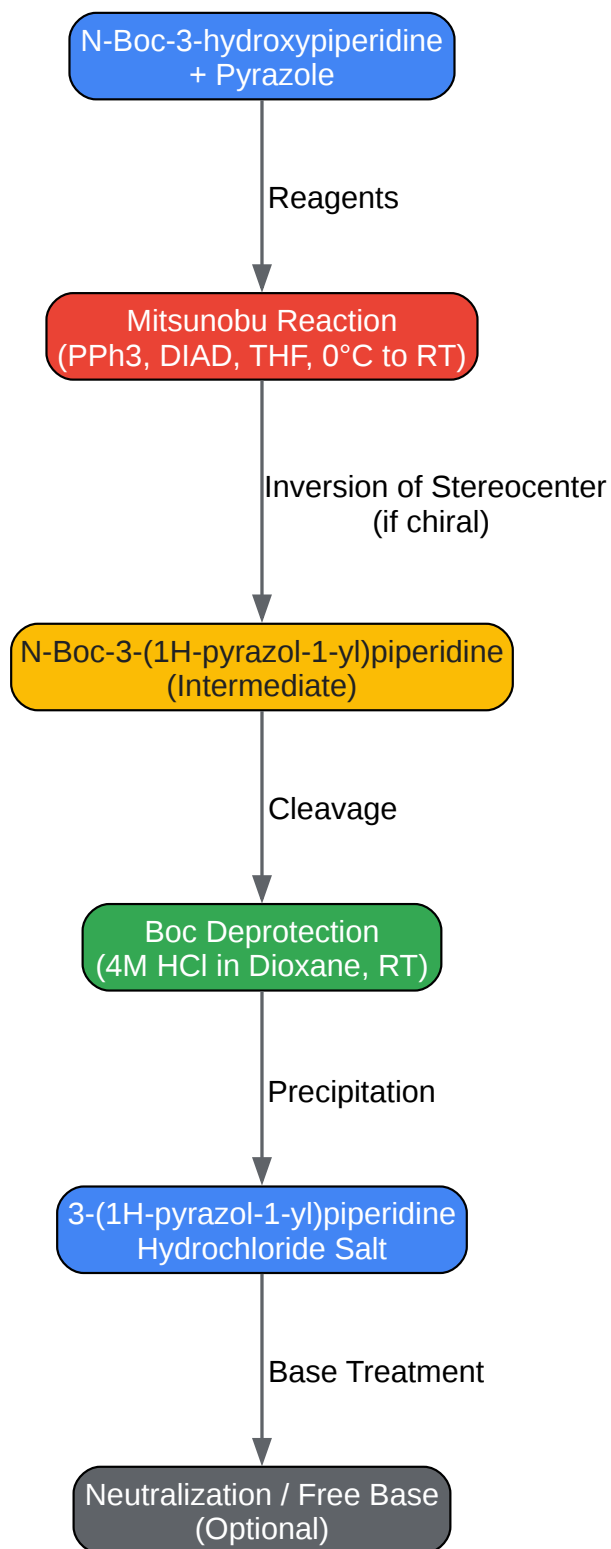
Why the Mitsunobu Reaction? The Mitsunobu reaction is chosen because it proceeds under mild conditions and, crucially, results in the complete inversion of stereochemistry at the C3 position via an S_N2 mechanism. If you start with (3S)-N-Boc-3-hydroxypiperidine, you will reliably obtain the (3R)-pyrazolyl enantiomer. This [3](#)[3].

Step-by-Step Methodology:

- Preparation of the Reaction Mixture:
 - In an oven-dried, argon-purged flask, dissolve 1.0 equivalent of N-Boc-3-hydroxypiperidine and 1.2 equivalents of 1H-pyrazole in anhydrous Tetrahydrofuran (THF) to achieve a 0.2 M concentration.
 - Add 1.5 equivalents of Triphenylphosphine (PPh_3).

- Causality: Anhydrous conditions are critical because water will competitively react with the activated phosphonium intermediate, drastically reducing the yield.
- Activation and Coupling:
 - Cool the reaction mixture to 0 °C using an ice bath.
 - Dropwise, add 1.5 equivalents of Diisopropyl azodicarboxylate (DIAD) over 15 minutes.
 - Causality: Slow addition controls the exothermic formation of the betaine intermediate and prevents undesired side reactions.
- Propagation and Completion:
 - Allow the reaction to warm to room temperature and stir for 12-16 hours.
 - Monitor via TLC or LC-MS until the complete consumption of the starting piperidine.
- Work-up and Purification:
 - Quench with water and extract with Ethyl Acetate (3x).
 - Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, and concentrate in vacuo.
 - Purify the intermediate (N-Boc-**3-(1H-pyrazol-1-yl)piperidine**) via silica gel flash chromatography (Hexanes/EtOAc gradient).
- Deprotection (Boc Cleavage):
 - Dissolve the purified intermediate in Dichloromethane (DCM) and add 4M HCl in Dioxane (10 equivalents).
 - Stir at room temperature for 2 hours.
 - Causality: The acidic environment selectively cleaves the tert-butyl carbamate without affecting the pyrazole ring. The product will precipitate as the hydrochloride salt, providing a self-purifying step.

- Filter the precipitate and dry under a high vacuum to yield **3-(1H-pyrazol-1-yl)piperidine hydrochloride**.



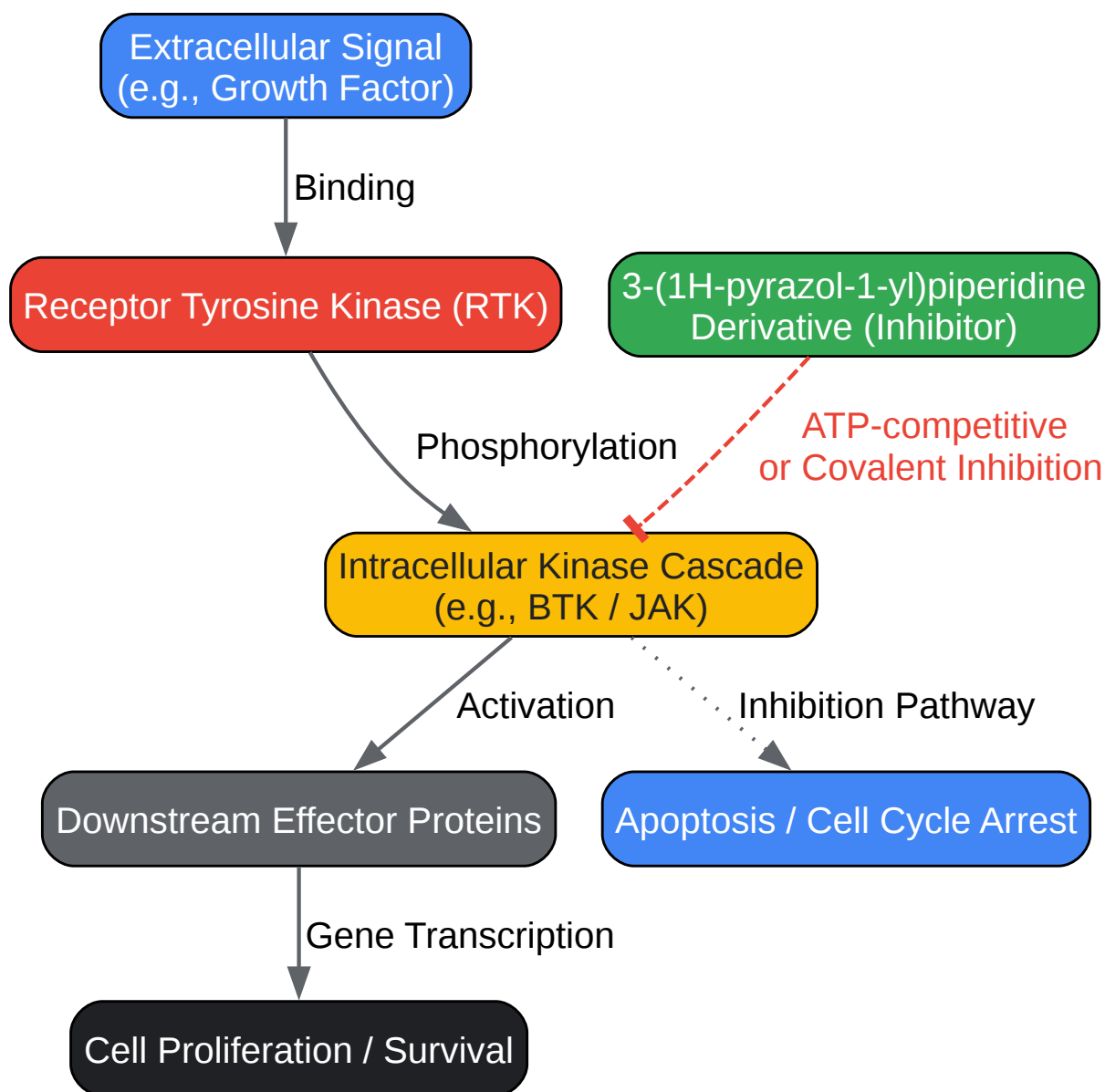
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Synthesis workflow of **3-(1H-pyrazol-1-yl)piperidine** via Mitsunobu coupling and deprotection.

Part 4: Pharmacological Utility and Signaling Pathways

Once synthesized, the **3-(1H-pyrazol-1-yl)piperidine** scaffold is frequently incorporated into targeted therapies. By modifying the piperidine nitrogen with an electrophilic warhead (e.g., an acrylamide group), the molecule can act as a covalent inhibitor.

Mechanism of Action: In the context of kinase inhibition, the pyrazole moiety often occupies the hydrophobic pocket adjacent to the ATP-binding site, engaging in hydrogen bonding with the kinase hinge region. The functionalized piperidine ring extends toward solvent-exposed regions or specific cysteine residues to form an [4\[4\]](#). This halts the intracellular kinase cascade, preventing the activation of downstream effector proteins responsible for aberrant cell proliferation.



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Pharmacological modulation of kinase signaling pathways by pyrazolyl-piperidine derivatives.

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